

Proper Disposal Procedures for TC-E 5005

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Compound of Interest

Compound Name: TC-E 5005

Cat. No.: B15577124

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The following document provides essential safety and logistical information for the proper handling and disposal of **TC-E 5005**, a potent and selective PDE10A inhibitor used in laboratory research. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations.

I. Health and Safety Hazards

TC-E 5005 is a chemical compound that requires careful handling due to its potential health and environmental risks. The primary hazards associated with this compound are summarized in the table below.

Hazard Category	GHS Classification	Hazard Statement
Acute Toxicity (Oral)	Category 3	H301: Toxic if swallowed.
Serious Eye Damage	Category 1	H318: Causes serious eye damage.
Specific Target Organ Toxicity (Repeated Exposure)	Category 2 (Brain)	H373: May cause damage to organs (Brain) through prolonged or repeated exposure.
Aquatic Hazard (Short-term)	Category 3	H402: Harmful to aquatic life.
Combustibility	Flammable Liquids, Category 4	H227: Combustible liquid.[1]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.[1]
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child.[1]

II. Personal Protective Equipment (PPE) and Handling

To mitigate the risks associated with **TC-E 5005**, all personnel must adhere to the following personal protective equipment and handling protocols.

Engineering Controls:

- Work under a chemical fume hood to avoid inhalation of dust or vapors.
- Ensure adequate ventilation in storage and handling areas.[1]

Personal Protective Equipment:

- Eye Protection: Wear approved safety glasses or goggles.[2]
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.[1][2]

- Respiratory Protection: If dusts are generated, respiratory protection is required.

Handling Procedures:

- Obtain special instructions before use.[\[1\]](#)
- Do not handle until all safety precautions have been read and understood.[\[1\]](#)
- Avoid contact with eyes, skin, and clothing.[\[2\]](#)
- Do not breathe dust, fume, gas, mist, vapors, or spray.[\[1\]](#)
- Wash hands and skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[\[1\]](#)

III. Accidental Release Measures

In the event of a spill or accidental release of **TC-E 5005**, the following steps should be taken immediately.

Small Spills:

- Evacuate unnecessary personnel from the spill area.[\[1\]](#)
- Wear appropriate personal protective equipment (PPE).[\[1\]](#)
- Eliminate all sources of ignition.[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- Dike and contain the spill to prevent it from entering drains or waterways.[\[1\]](#)
- Absorb the spill with a non-combustible material such as sand, earth, diatomaceous earth, or vermiculite.[\[1\]](#)

- Collect the absorbed material and place it into a designated container for disposal according to local and national regulations.[\[1\]](#)
- Clean the affected area thoroughly.

Large Spills:

- Follow institutional emergency response procedures.

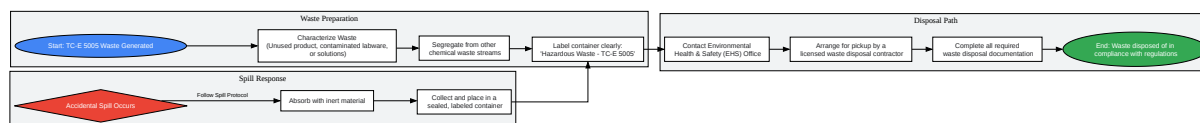
IV. Disposal Procedures

The disposal of **TC-E 5005** and its containers must be conducted in a manner that minimizes environmental impact and complies with all applicable regulations.

General Guidelines:

- The generation of waste should be avoided or minimized whenever possible.[\[1\]](#)
- This material and its container must be disposed of in a safe way.[\[1\]](#)
- Dispose of surplus and non-recyclable products via a licensed waste disposal contractor.[\[1\]](#)
- Disposal of this product, solutions, and any by-products should at all times comply with the requirements of environmental protection and waste disposal legislation and any regional local authority requirements.[\[1\]](#)
- Do not discharge into drains, surface waters, or groundwater.[\[1\]](#)
- Empty containers or liners may retain some product residues and should be treated as hazardous waste.[\[1\]](#)

Disposal Workflow:



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Caption: Disposal workflow for **TC-E 5005** from generation to final disposal.

V. Storage

Proper storage of **TC-E 5005** is essential to maintain its stability and prevent accidental release.

- Store in a well-ventilated place.[1]
- Store locked up or in an area accessible only to qualified or authorized persons.[1]
- Keep containers tightly closed and dry.
- Recommended storage temperature can be found on the product label.

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References

- 1. bjbmaterials.com [bjbmaterials.com]
- 2. techsil.s3.eu-west-2.amazonaws.com [techsil.s3.eu-west-2.amazonaws.com]
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